Biosynthesis and Selective Isomerization of cis,trans-Muconic Acid from Catechol

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Compound of Interest

Compound Name:	*cis,trans-Muconic acid*
CAS No.:	*1119-73-9*
Cat. No.:	*B1237033*

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Executive Summary

This guide details the bio-production of muconic acid (MA), specifically addressing the generation of the cis,trans-isomer (ctMA) from catechol.[1] While the biological enzyme catechol 1,2-dioxygenase (CatA) exclusively yields cis,cis-muconic acid (ccMA), the cis,trans-isomer is frequently the target for downstream polymerization (e.g., terephthalic acid synthesis) due to its thermodynamic stability and specific reactivity profiles.

This document provides a self-validating workflow for:

- Upstream: Engineering the shikimate pathway for high-titer catechol production.
- Bioconversion: The enzymatic cleavage of catechol to ccMA.[2]
- Downstream/In-situ: The controlled physicochemical isomerization to ctMA, avoiding the "dead-end" lactonization pathway.

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Part 1: Mechanistic Enzymology & Isomerization Dynamics

The Primary Enzymatic Event: Intradiol Cleavage

The core biological event is catalyzed by Catechol 1,2-Dioxygenase (CatA; EC 1.13.11.1). This enzyme utilizes a non-heme Fe(III) cofactor to execute an intradiol ring cleavage.[3][4]

- Mechanism: The Fe(III) center coordinates with the catechol substrate, displacing two ligands (often water or hydroxide).[4] This activation facilitates the insertion of molecular oxygen (

) across the C1-C2 bond.
- Stereospecificity: The reaction is highly stereospecific, yielding 100% cis,cis-muconic acid under physiological conditions (pH 7.0,

).
- Causality in Engineering: To accumulate muconate, the downstream enzyme Muconate Cycloisomerase (CatB) must be deleted (

). In wild-type organisms (e.g., Pseudomonas putida), CatB converts ccMA into muconolactone, channeling carbon into the

  -ketoadipate pathway.

The Isomerization Switch: cis,cis to cis,trans

The prompt specifies **cis,trans-muconic acid**.[5][6][7][8][9] Since CatA does not produce this isomer directly, it is generated via acid-catalyzed isomerization.

- Thermodynamics: ccMA is the kinetic product (high energy). ctMA is the thermodynamic product (lower energy). trans,trans-MA (ttMA) is the most stable but requires harsher conditions (iodine catalysts/UV) to access.
- The pH Factor: At neutral pH (fermentation conditions), ccMA is stable. As pH drops (< 4.0), ccMA isomerizes to ctMA.

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- The Lactone Trap: A critical process risk is the competing reaction where ccMA cyclizes to muconolactone at acidic pH.
    - Protocol Insight: To maximize ctMA and minimize lactone, the pH shift must be rapid, or performed in the presence of specific solvents that inhibit cyclization.

Part 2: Metabolic Engineering Strategy

Pathway Design (Graphviz Visualization)

The following diagram illustrates the engineered pathway from glucose to ctMA, highlighting the critical block at CatB and the abiotic isomerization step.

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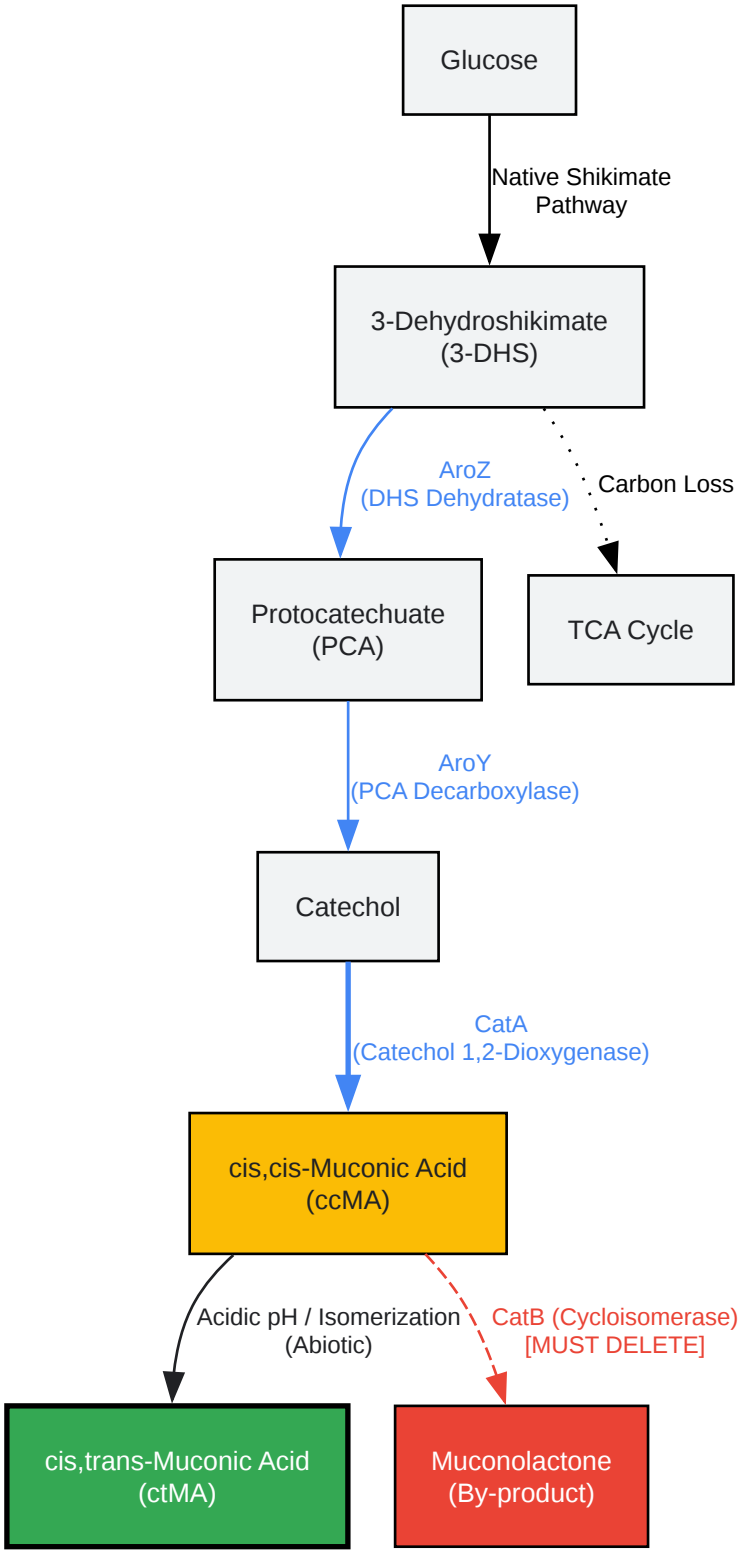

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Figure 1: Biosynthetic route from Glucose to **cis,trans-Muconic Acid**. Blue arrows indicate heterologous/overexpressed enzymes. Red dashed arrow indicates the mandatory gene

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deletion target.

Host Selection & Genetic Targets

- Host:Pseudomonas putida KT2440 is the preferred industrial host due to its high tolerance for aromatics. E. coli is a viable alternative for rapid prototyping.
- Gene Targets (Self-Validating System):
  - Overexpression:aroZ (from K. pneumoniae), aroY (from K. pneumoniae), catA (native or from Acinetobacter).[10]
  - Deletion:

    (essential),

    (in E. coli to alleviate carbon catabolite repression if using mixed sugars).

Part 3: Experimental Protocols

Protocol: Production & Isomerization of cis,trans-Muconic Acid

This protocol ensures the accumulation of the cis,cis isomer during fermentation, followed by a controlled switch to the cis,trans form.

Reagents:

- M9 Minimal Medium (supplemented with 20g/L Glucose).
- HPLC Mobile Phase: 20 mM Potassium Phosphate (pH 2.5) / Acetonitrile.
- Standard: **cis,trans-Muconic Acid** (Sigma-Aldrich).

Step-by-Step Workflow:

- Inoculation & Growth:
  - Inoculate P. putida KT2440 (

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,

) into bioreactor.

- Maintain pH at 7.0 using

  . Reasoning: Neutral pH prevents premature isomerization and lactonization, keeping the product as stable cis,cis-muconate salt.

- Maintain DO > 30% (CatA is oxygen-dependent).

- Induction & Production:
  - Induce with IPTG (0.5 mM) at OD600 = 0.6.
  - Feed glucose to maintain 5 g/L concentration.
  - Run for 48 hours. Expected titer: >30 g/L (as ccMA).
- Harvest & Isomerization (The "cis,trans" Step):
  - Remove cells via centrifugation (5000 x g, 15 min).
  - Acidification: Slowly lower supernatant pH to 3.5 using

    .
  - Incubation: Incubate at

    for 60-120 minutes.
  - Monitoring: Analyze aliquots every 15 mins via HPLC.
  - Checkpoint: Stop reaction when ccMA < 5% and Lactone < 10%. The primary peak should shift to ctMA.
- Crystallization:
  - Further lower pH to 2.0 and cool to

    . ctMA has lower solubility than ccMA in acidic water and will precipitate.

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Analytical Validation (HPLC)

To distinguish isomers, use a Reverse-Phase C18 column.

Isomer	Retention Time (approx)	UV Max (nm)
cis,cis-MA	4.5 min	257
cis,trans-MA	5.8 min	260
Muconolactone	3.2 min	210

Note: The shift in retention time and UV max validates the isomerization.

Part 4: Data Presentation & Yield Analysis

The following table summarizes expected yields based on current literature benchmarks for cis,cis production (the precursor to cis,trans).

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Host Organism	Carbon Source	Engineering Strategy	Titer (g/L)	Yield (mol/mol)	Reference
E. coli WN1	Glucose	, aroZ/Y, catA	36.8	0.31	[1]
P. putida KT2440	Glucose	, , catA	64.0	0.45	[2]
S. cerevisiae	Glucose	, ZWF1, TKL1	2.5	0.11	[3]
C. glutamicum	Lignin/Catechol	, catA	85.0	0.95	[4]

Isomerization Kinetics Data

When converting ccMA to ctMA, the pH is the governing variable.[1]

pH Condition	Rate ( )	Lactone Formation Risk
pH 7.0	Negligible	None
pH 4.0	Moderate	Low
pH 2.0	Fast	High (requires rapid quenching)

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Part 5: References

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